

Essential Safety and Handling Guide for ML230 (Pasireotide)

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Compound of Interest

Compound Name: ML230

Cat. No.: B609130

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the compound **ML230**, also known as Pasireotide (SOM230). The following procedural guidance is intended to ensure the safe use of this compound in a laboratory setting.

Personal Protective Equipment and Safety Measures

When handling **ML230** (Pasireotide), it is crucial to adhere to standard laboratory safety protocols and utilize appropriate personal protective equipment (PPE). The following table summarizes the required PPE and safety measures.

Category	Requirement	Details
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times when handling the compound to protect against splashes or airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
Laboratory coat	A standard lab coat should be worn to protect personal clothing.	
Respiratory Protection	Not required under normal use with adequate ventilation	If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.
Engineering Controls	Fume hood or other ventilated enclosure	Recommended for all procedures involving the handling of the solid compound or preparation of solutions to minimize inhalation exposure.

Operational and Disposal Plans

Proper handling and disposal of **ML230** (Pasireotide) are critical to maintaining a safe laboratory environment and complying with regulations.

Handling and Storage

- **Handling:** Avoid direct contact with skin, eyes, and clothing. Avoid inhalation of dust or aerosols. All handling of the solid compound should be performed in a well-ventilated area, preferably a chemical fume hood.

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Refer to the manufacturer's instructions for specific storage temperature requirements.

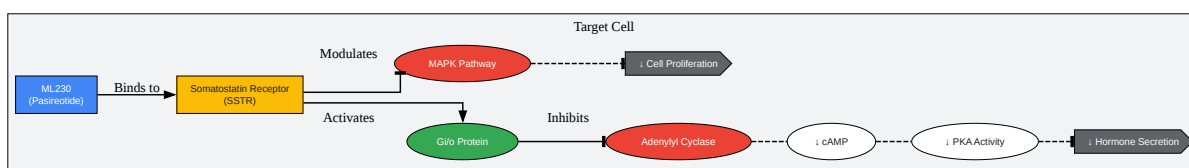
Disposal Plan

Dispose of **ML230** (Pasireotide) and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- **Unused Compound:** Unused or expired **ML230** should be treated as chemical waste. It should be collected in a designated, properly labeled, and sealed container for hazardous waste.
- **Contaminated Materials:** Any materials that have come into contact with **ML230**, such as gloves, pipette tips, and empty containers, should be disposed of as chemical waste.
- **Waste Collection:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste. Do not dispose of **ML230** down the drain or in the regular trash.

Signaling Pathway and Mechanism of Action

ML230 (Pasireotide) is a somatostatin analog that exerts its effects by binding to somatostatin receptors (SSTRs). Its primary mechanism of action involves the modulation of downstream signaling pathways, leading to the inhibition of hormone secretion.



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Mechanism of Action for **ML230** (Pasireotide).

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